

# Proper Disposal of YM-230888: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: YM-230888

Cat. No.: B15620582

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This document provides essential safety and logistical information for the proper disposal of **YM-230888**, a selective mGlu1 antagonist used in laboratory research. Adherence to these procedures is critical to ensure personnel safety and environmental protection.

## I. Chemical and Physical Properties

A summary of the key quantitative data for **YM-230888** is presented below for easy reference.

Property	Value
Molecular Weight	360.52 g/mol
Formula	C <sub>19</sub> H <sub>28</sub> N <sub>4</sub> OS
CAS Number	446257-23-4[1][2][3]
Purity	≥99% (HPLC)[1]
Solubility	Soluble to 100 mM in DMSO and ethanol
Storage Temperature	Room Temperature (short term); -20°C (long term)[2][3]

## II. Hazard Identification and Personal Protective Equipment (PPE)

**YM-230888** should be handled with care. The primary hazards are not fully characterized, but it is recommended to avoid inhalation, ingestion, and contact with skin and eyes.<sup>[2]</sup> It may be harmful to the aquatic environment.<sup>[2]</sup>

Required Personal Protective Equipment (PPE) during handling and disposal:

- Gloves: Chemical-resistant gloves (e.g., nitrile).
- Eye Protection: Safety glasses or goggles.
- Lab Coat: A standard laboratory coat is required.
- Respiratory Protection: If there is a risk of generating dust, a NIOSH-approved respirator should be worn.<sup>[2]</sup>

### III. Step-by-Step Disposal Procedure

The following protocol outlines the steps for the safe disposal of **YM-230888**. This procedure is designed to minimize exposure and prevent environmental contamination.

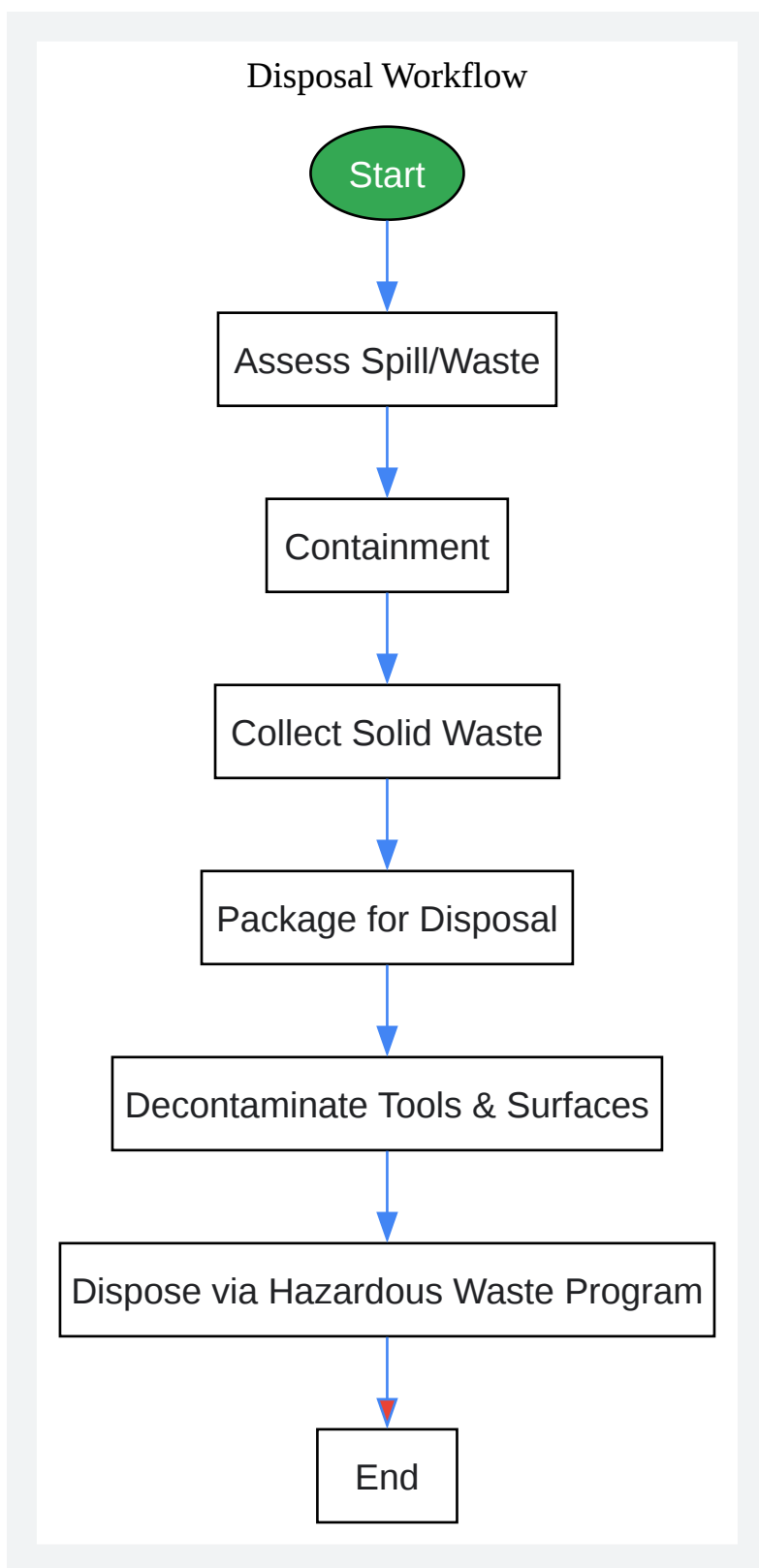
Experimental Protocol: Disposal of **YM-230888**

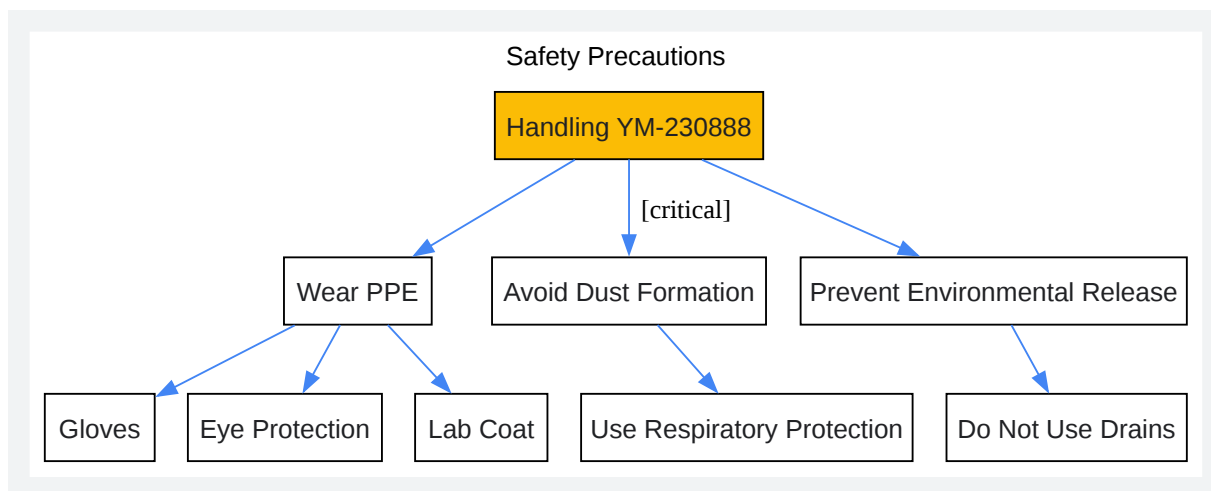
- Initial Containment:
  - If dealing with a spill, prevent further leakage or spillage if it is safe to do so.<sup>[2]</sup>
  - Do not allow the product to enter drains.<sup>[2]</sup>
- Collection of Solid Waste:
  - Carefully sweep up any solid **YM-230888**.
  - Avoid creating dust during this process.<sup>[2]</sup>
  - Use a shovel or other appropriate tool to pick up the material.<sup>[2]</sup>
- Packaging for Disposal:

- Place the collected **YM-230888** into a suitable, labeled, and closed container for disposal.  
[\[2\]](#)
- Ensure the container is compatible with the chemical.
- Decontamination:
  - Decontaminate all tools and surfaces that came into contact with **YM-230888**.
  - Use a suitable solvent (e.g., ethanol) followed by soap and water.
- Final Disposal:
  - Dispose of the waste container through your institution's hazardous waste disposal program.
  - Follow all local, state, and federal regulations for chemical waste disposal.

## IV. Visual Guides

The following diagrams illustrate the workflow for the proper disposal of **YM-230888** and the logical relationship of safety precautions.





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## References

- 1. YM 230888 | CAS 446257-23-4 | YM230888 | Tocris Bioscience [tocris.com]
- 2. biocrick.com [biocrick.com]
- 3. YM 230888 - Immunomart [immunomart.com]
- To cite this document: BenchChem. [Proper Disposal of YM-230888: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15620582#ym-230888-proper-disposal-procedures\]](https://www.benchchem.com/product/b15620582#ym-230888-proper-disposal-procedures)

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Address: 3281 E Guasti Rd

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